

Personal protective equipment for handling (+)-Ketorolac

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Ketorolac

Cat. No.: B028406

[Get Quote](#)

Essential Safety and Handling Guide for (+)-Ketorolac

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **(+)-Ketorolac**, a non-steroidal anti-inflammatory drug (NSAID), including operational procedures and disposal plans.

Personal Protective Equipment (PPE)

When handling **(+)-Ketorolac**, especially in its solid form, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety.^{[1][2]}

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Chemical splash goggles are recommended. A face shield may be necessary when a splash hazard exists. [2] [3] [4]
Skin Protection	Gloves	Impervious disposable gloves (e.g., Nitrile) are recommended. Double gloving may be appropriate for bulk processing. [4]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. [2]	
Respiratory Protection	Respirator	If exposure limits are exceeded or if irritation occurs, use a NIOSH/MSHA approved respirator. [2] In case of inadequate ventilation, wear respiratory protection. [3]

First Aid Measures

In the event of exposure to **(+)-Ketorolac**, immediate first aid is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the skin with soap and plenty of water for 15 to 20 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[3]
Inhalation	Remove the victim to fresh air. If not breathing, provide artificial respiration. Seek immediate medical attention.[3]
Ingestion	If the person is conscious, flush their mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[2][3]

Safe Handling and Storage Protocol

Engineering Controls:

- Use in a well-ventilated area.[1]
- Process enclosures, local exhaust ventilation, or a biosafety cabinet/fume hood should be used to control airborne levels.[3]
- Ensure that eyewash stations and safety showers are close to the workstation.[2]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing and Transfer:
 - Handle in a designated area, such as a fume hood, to avoid dust generation.[1]

- Use dry, clean-up procedures and avoid creating dust.[\[1\]](#)
- Avoid all personal contact, including inhalation of dust or vapors.[\[1\]](#)[\[3\]](#)
- Solution Preparation (if applicable):
 - When dissolving, add the solid to the solvent slowly to avoid splashing.
 - Handle solutions over a spill tray.
- Post-Handling:
 - Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
 - Clean all equipment and the work area to remove any residual contamination.

Storage:

- Store in original, tightly sealed containers.[\[1\]](#)
- Keep in a cool, dry, well-ventilated area.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- Protect from light.

Spill and Disposal Plan

Spill Cleanup:

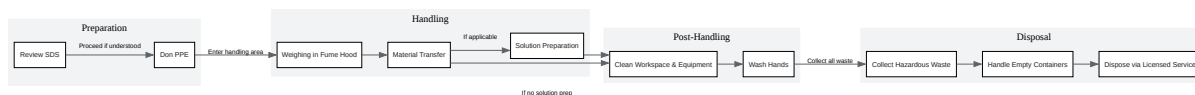
- Minor Spills:
 - Wear appropriate PPE (gloves, safety glasses, and dust respirator).[\[1\]](#)
 - Use dry clean-up procedures and avoid generating dust.[\[1\]](#)
 - Collect the spilled material into a suitable container for disposal.
- Major Spills:

- Evacuate the area and move upwind.[1]
- Alert the appropriate emergency response team.[1]
- Wear a self-contained breathing apparatus and protective gloves.[1]
- Prevent the spillage from entering drains or water courses.[1]

Disposal: **(+)-Ketorolac** and its container must be disposed of as hazardous waste.[1] All waste disposal must comply with local, state, and federal regulations.[1]

- Unused Material:
 - Consult with a licensed professional waste disposal service to dispose of this material.
- Empty Containers:
 - Containers may retain chemical residues and present a hazard.[1]
 - If possible, return containers to the supplier for reuse or recycling.[1]
 - If not, puncture containers to prevent reuse and dispose of them at an authorized landfill.
[1]
- General Guidance:
 - Do not allow wash water from cleaning or process equipment to enter drains.[1]
 - The best way to dispose of unneeded medicine is through a drug take-back program.[5][6]
If not available, mix the medicine with an undesirable substance like coffee grounds or kitty litter, place it in a sealed plastic bag, and throw it in the trash.[5][6]

Experimental Workflow: Safe Handling of (+)-Ketorolac



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **(+)-Ketorolac** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.com [fishersci.com]
- 3. editor.fresenius-kabi.us [editor.fresenius-kabi.us]
- 4. cdn.pfizer.com [cdn.pfizer.com]
- 5. Medicine: Proper Disposal [nationwidechildrens.org]
- 6. Disposal of Unused Medicines: What You Should Know | FDA [fda.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling (+)-Ketorolac]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b028406#personal-protective-equipment-for-handling-ketorolac\]](https://www.benchchem.com/product/b028406#personal-protective-equipment-for-handling-ketorolac)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com